

2,5-Dihydroxybenzoate safety and handling in the lab

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Compound of Interest

Compound Name: 2,5-Dihydroxybenzoate

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An In-depth Technical Guide to the Safe Handling of **2,5-Dihydroxybenzoate** in the Laboratory

Executive Summary

2,5-Dihydroxybenzoate, also known as Gentisic acid, is a widely utilized chemical in various research and development applications, notably as a matrix in matrix-assisted laser desorption/ionization (MALDI) mass spectrometry.^[1] While immensely useful, a thorough understanding of its hazard profile and adherence to strict safety protocols are paramount to ensure the well-being of laboratory personnel. This guide provides a comprehensive overview of the safety and handling procedures for **2,5-Dihydroxybenzoate**, grounded in authoritative safety data. It is designed to equip researchers, scientists, and drug development professionals with the necessary knowledge to work with this compound safely and effectively.

Physicochemical and Toxicological Profile

A foundational aspect of safe laboratory practice is a clear understanding of the substance's intrinsic properties and associated hazards.

Physicochemical Data

The physical and chemical properties of **2,5-Dihydroxybenzoate** dictate its behavior under various laboratory conditions.

Property	Value	Source
Synonyms	Gentisic acid, 5-Hydroxysalicylic acid	[2] [3]
CAS Number	490-79-9	[2] [3]
Molecular Formula	C ₇ H ₆ O ₄	[4]
Molecular Weight	154.12 g/mol	
Appearance	Beige to white powder/solid	[1] [2]
Melting Point	204 - 207 °C (399.2 - 404.6 °F)	[2]
Solubility	Soluble in ether and alcohol. Insoluble in benzene and chloroform. The product is also water soluble. [5]	
Stability	Stable under normal storage conditions. [1] [6]	

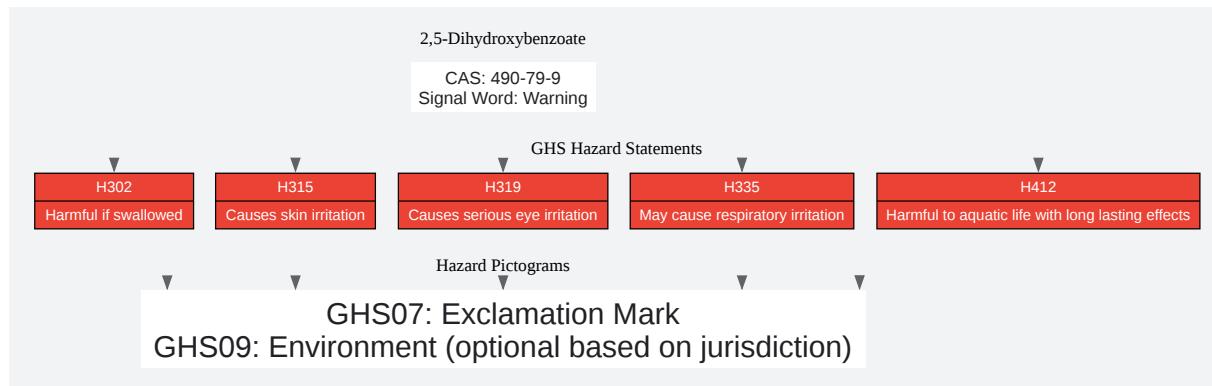
Toxicological Summary and Hazard Identification

2,5-Dihydroxybenzoate is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[3\]](#)[\[7\]](#)[\[8\]](#) The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Serious Eye Irritation (Category 2/2A): Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Aquatic Hazard (Chronic, Category 3): Harmful to aquatic life with long lasting effects.

The following diagram illustrates the GHS hazard identification for **2,5-Dihydroxybenzoate**.



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Caption: GHS Hazard Profile for **2,5-Dihydroxybenzoate**.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by appropriate PPE, is crucial for mitigating exposure risks.

Engineering Controls

The primary line of defense is to control hazards at their source.

- Ventilation: Use this compound in a well-ventilated area.^{[1][10]} For procedures that may generate dust, such as weighing or transferring powder, a local exhaust ventilation system (e.g., a chemical fume hood) should be utilized to minimize inhalation exposure.^{[4][9]}

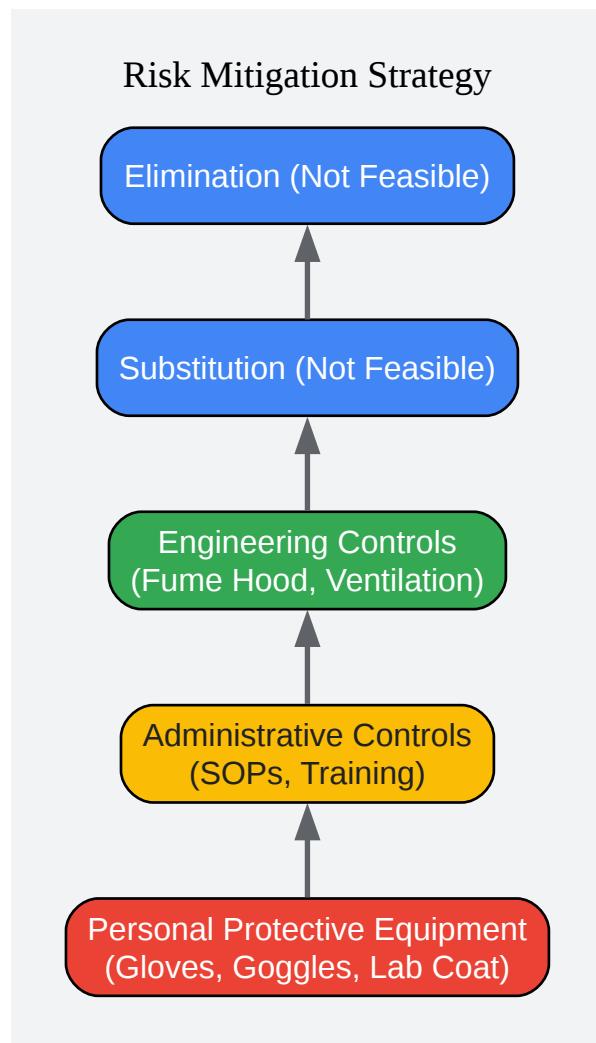
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[9]

Personal Protective Equipment (PPE)

PPE is mandatory when handling **2,5-Dihydroxybenzoate** to prevent direct contact.

- Eye and Face Protection: Wear tightly fitting safety goggles or glasses with side-shields.[4][7] In situations with a higher risk of splashing or dust generation, a face shield should be worn in addition to goggles.[4] All eye and face protection must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1][6]
- Skin and Body Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[1][6] Inspect gloves for any signs of degradation or puncture before each use.[7]
 - Protective Clothing: A lab coat or other protective suit is required to prevent skin contact. [1]
- Respiratory Protection: Under normal use conditions with adequate engineering controls, respiratory protection may not be necessary.[2][11] However, if dust is generated and engineering controls are insufficient, a NIOSH/MSHA-approved respirator should be worn.[1] [4]

The following diagram outlines the hierarchy of controls for handling **2,5-Dihydroxybenzoate**.



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Caption: Hierarchy of Controls for Safe Handling.

Standard Operating Procedures (SOPs) for Safe Handling

Adherence to standardized procedures is critical for consistent safety.

General Handling and Hygiene

- Avoid all personal contact, including inhalation of dust.[10]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[8][10]

- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2][10]
- Contaminated work clothing should be laundered separately before reuse.[10]

Storage Requirements

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

- Store in a cool, dry, and well-ventilated area.[1][10]
- Keep the container tightly closed and securely sealed when not in use.[2][10]
- Store away from incompatible materials, which include strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.[2][11]
- Protect containers from physical damage and inspect them regularly for leaks.[10]

Spill and Waste Disposal

Prompt and correct response to spills is crucial.

- Spill Cleanup:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.
 - Wear appropriate PPE as described in Section 3.2.
 - For dry spills, carefully sweep up or vacuum the material, avoiding dust generation.[10]
Use a vacuum cleaner designed for handling hazardous dust if available.
 - Place the collected material into a clean, dry, labeled, and sealable container for disposal.
[10]
 - Wash the spill area thoroughly with water.[10]
 - Prevent spilled material from entering drains or waterways.[10]

- Waste Disposal: Dispose of contents and containers in accordance with all local, regional, and national regulations.[\[2\]](#) This should be done through an approved waste disposal plant.[\[2\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [2] [10] If breathing is difficult or stops, provide artificial respiration. [1] [6] Seek medical attention if you feel unwell.
Skin Contact	Immediately remove all contaminated clothing. [10] Wash the affected skin with plenty of soap and water for at least 15 minutes. [1] [2] [4] If skin irritation occurs or persists, seek medical advice.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [2] [4] Remove contact lenses if present and easy to do. [2] Continue rinsing. Seek immediate medical attention. [10]
Ingestion	Rinse mouth with water. [2] [4] Do NOT induce vomiting. [4] Give a glass of water to drink. [10] Call a Poison Center or doctor if you feel unwell. [2]

Experimental Protocol: Preparation of a Stock Solution

This section provides a step-by-step workflow for a common laboratory procedure involving **2,5-Dihydroxybenzoate**, integrating the safety measures discussed.

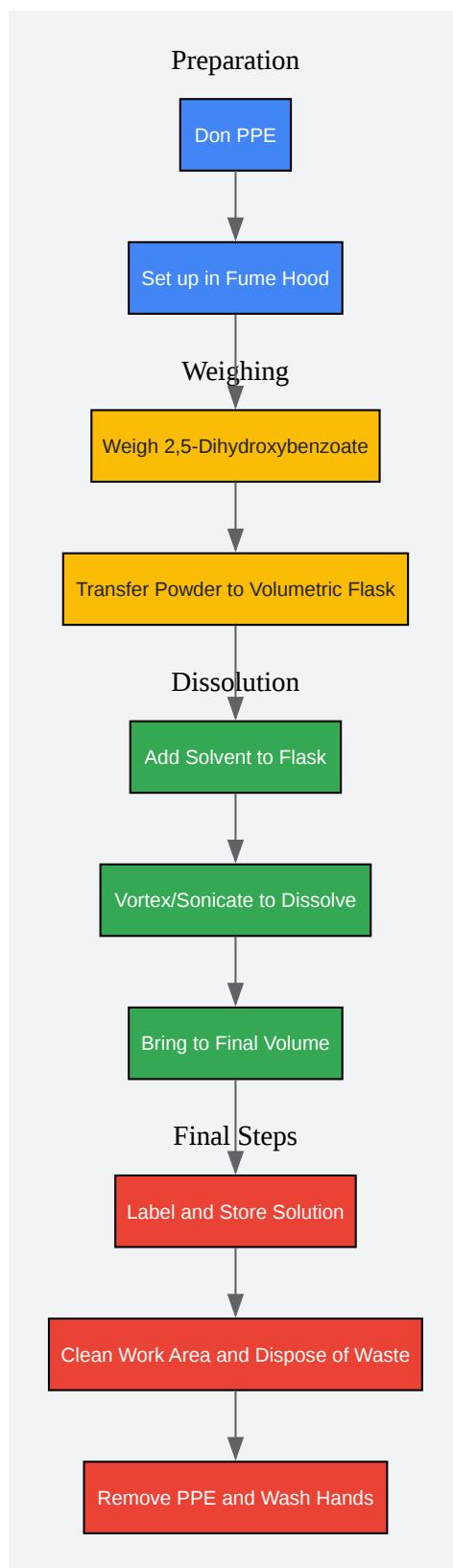
Objective

To safely prepare a 10 mg/mL stock solution of **2,5-Dihydroxybenzoate** in a suitable solvent (e.g., ethanol).

Materials and Equipment

- **2,5-Dihydroxybenzoate** powder
- Ethanol (or other appropriate solvent)
- Analytical balance
- Weighing paper/boat
- Spatula
- Volumetric flask with stopper
- Pipettes
- Vortex mixer or sonicator
- Appropriate PPE (lab coat, safety goggles, chemical-resistant gloves)
- Chemical fume hood

Workflow

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Caption: Workflow for Preparing a Stock Solution.

Detailed Steps

- Preparation: Don all required PPE (lab coat, gloves, safety goggles).[4][10] Perform all subsequent steps within a certified chemical fume hood to mitigate inhalation risk.[9]
- Weighing: Place a weighing boat on the analytical balance and tare it. Carefully weigh the desired amount of **2,5-Dihydroxybenzoate** powder using a clean spatula. Minimize dust generation during this process.[1]
- Transfer: Carefully transfer the weighed powder into the appropriate size volumetric flask.
- Dissolution: Add approximately half of the final required volume of solvent (e.g., ethanol) to the flask. Stopper the flask and mix by vortexing or sonicating until the solid is completely dissolved.
- Final Volume: Once dissolved, add the solvent to the calibration mark on the volumetric flask. Stopper and invert the flask several times to ensure a homogenous solution.
- Storage: Transfer the solution to a properly labeled storage vial. The label should include the chemical name, concentration, solvent, date of preparation, and your initials. Store as per the guidelines in Section 4.2.
- Cleanup: Dispose of any waste (e.g., weighing paper, used pipette tips) in the appropriate chemical waste container. Decontaminate the work surface and any equipment used.
- De-gowning: Remove PPE in the correct order to avoid self-contamination. Wash hands thoroughly with soap and water.[10]

Conclusion

While **2,5-Dihydroxybenzoate** is a valuable tool in the modern laboratory, it presents a clear set of hazards that must be managed with diligence and expertise. By understanding its toxicological profile, implementing robust engineering controls, consistently using the correct PPE, and adhering to established safe handling protocols, researchers can mitigate the risks associated with its use. This guide serves as a foundational document to be integrated into site-specific safety training and standard operating procedures, fostering a culture of safety and scientific integrity.

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